

CAS 88-73-3 (1-Chloro-2-nitrobenzene): Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1-(Chloromethoxy)-2-nitrobenzene

Cat. No.: B13236713

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Executive Summary

1-Chloro-2-nitrobenzene (CAS 88-73-3), commonly referred to as o-nitrochlorobenzene (ONCB), is a critical bifunctional building block in advanced organic synthesis. Featuring both a halogen and a strongly electron-withdrawing nitro group on an aromatic ring, it serves as a foundational intermediate for pharmaceuticals, agrochemicals, and high-performance dyes. This whitepaper details the mechanistic reactivity, validated experimental protocols, and toxicological pathways essential for researchers and drug development professionals handling this compound.

Part 1: Chemical Identity & Core Properties

Understanding the physicochemical baseline of 1-chloro-2-nitrobenzene is critical for predicting its phase behavior during synthesis and its bioavailability during toxicological assessments [4].

Table 1: Physicochemical Properties of CAS 88-73-3

Property	Value	Scientific Implication
Molecular Formula	C ₆ H ₄ ClNO ₂	Bifunctional handles for orthogonal functionalization.
Molecular Weight	157.55 g/mol	Low molecular weight facilitates rapid membrane permeation.
Appearance	Yellow crystalline mass / liquid	Coloration is due to the chromophoric nitro group conjugated with the ring.
Melting Point	32 - 33 °C	Exists as a solid at room temperature but melts easily upon mild heating.
Boiling Point	246 °C	High boiling point requires vacuum distillation for thermal purification.
Density	1.348 g/mL (at 25 °C)	Denser than water; will form the bottom layer in aqueous biphasic extractions.
Solubility	Insoluble in H ₂ O; Soluble in EtOH, Benzene	Requires organic solvents or phase-transfer catalysts for homogeneous reactions.

Part 2: Mechanistic Synthesis & Reactivity

Industrial Synthesis Pathway

The industrial synthesis of 1-chloro-2-nitrobenzene relies on the electrophilic aromatic substitution (nitration) of chlorobenzene using a mixed acid system (HNO₃/H₂SO₄) [1].

Causality of Isomer Distribution: The chlorine atom is ortho/para-directing due to resonance stabilization (lone pair donation to the aromatic ring) but is overall deactivating due to its inductive electron-withdrawing effect. The reaction yields a predictable isomeric mixture: ~65% para, ~30% ortho (CAS 88-73-3), and ~1% meta. The para isomer predominates due to the

steric hindrance imposed by the bulky chlorine atom at the ortho position. The pure ortho isomer is subsequently isolated via fractional distillation (rectification) and targeted crystallization at 15 °C.



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Figure 1: Industrial synthesis of 1-Chloro-2-nitrobenzene via mixed acid nitration and separation.

Chemical Reactivity Profile

The chemical utility of 1-chloro-2-nitrobenzene stems from the synergistic relationship between its substituents:

- **Nucleophilic Aromatic Substitution (S_NAr):** Typically, aryl chlorides are inert to nucleophilic attack. However, the ortho-nitro group exerts a profound electron-withdrawing effect via resonance, stabilizing the anionic Meisenheimer complex intermediate. This activates the chlorine atom, allowing it to be readily displaced by amines, alkoxides, or thiols to form substituted o-nitroaromatics.
- **Selective Reduction:** The nitro group can be reduced to an amine to yield o-chloroaniline, a precursor for 1-hydroxybenzotriazole derivatives [1].

Part 3: Applications & Experimental Protocols

Self-Validating Protocol: Selective Transfer

Hydrogenation

To convert 1-chloro-2-nitrobenzene to o-chloroaniline, transfer hydrogenation using ammonium formate and a Pt/C catalyst is preferred over high-pressure H_2 gas. Causality: This method provides a controlled, in situ release of hydrogen, preventing the exothermic runaway and unwanted hydrodehalogenation (cleavage of the C-Cl bond) that frequently plagues the reduction of halogenated nitroarenes [1].

Step-by-Step Methodology:

- **Reaction Setup:** Dissolve 10 mmol of 1-chloro-2-nitrobenzene in 30 mL of anhydrous methanol in a round-bottom flask. Add 5 mol% of 5% Platinum on Carbon (Pt/C).
- **Reagent Addition:** Slowly add 40 mmol of ammonium formate in small portions over 15 minutes.
 - **Causality:** Slow addition controls the rate of H_2 generation, preventing the reaction mixture from boiling over due to rapid gas evolution.
- **Reaction Monitoring (Self-Validation Checkpoint):** Stir at room temperature and monitor via Thin Layer Chromatography (TLC; 8:2 Hexane/Ethyl Acetate).
 - **Validation:** The reaction is only deemed complete—and safe to proceed to workup—when the UV-active spot corresponding to the toxic nitroarene starting material completely disappears, confirming 100% conversion to the amine.

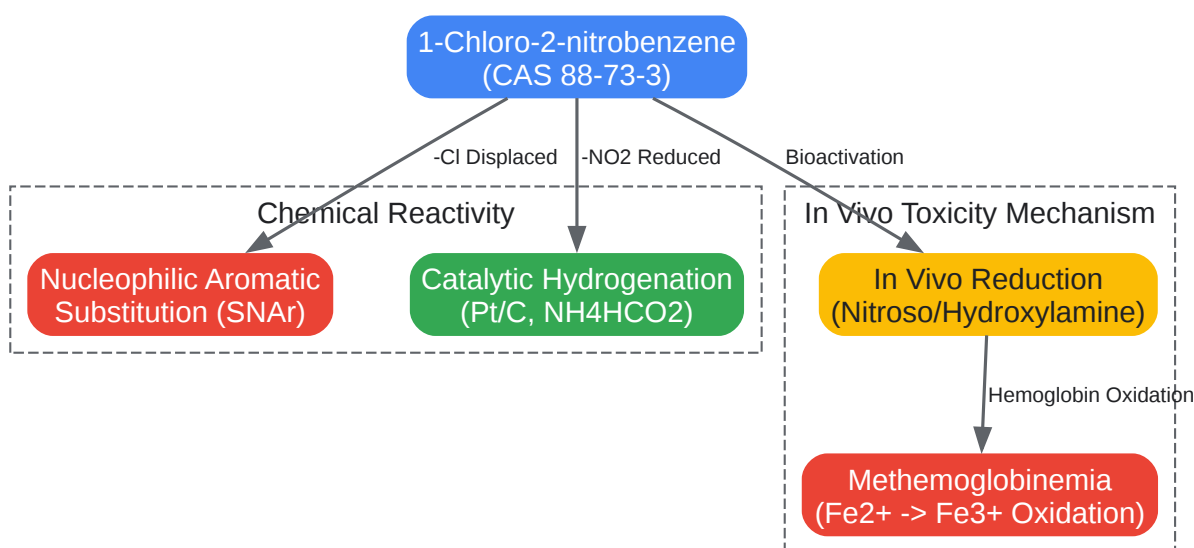
- Catalyst Filtration (Safety Validation): Filter the reaction mixture through a compacted pad of Celite under a nitrogen atmosphere.
 - Validation: A completely clear, particulate-free filtrate validates the successful removal of the pyrophoric Pt/C catalyst, preventing autoignition during subsequent solvent evaporation.
- Isolation: Concentrate the filtrate under reduced pressure, partition between ethyl acetate and water, dry the organic layer over Na₂SO₄, and evaporate to yield pure o-chloroaniline.

Part 4: Toxicological Profile & Safety Protocols

Mechanism of Toxicity

1-Chloro-2-nitrobenzene exhibits high acute toxicity via oral, dermal, and inhalation routes [2] [3]. The primary mechanism of systemic toxicity is the induction of methemoglobinemia.

Causality: Upon absorption, the nitro group is hepatically reduced to reactive hydroxylamine and nitroso intermediates. These metabolites redox-cycle with hemoglobin, oxidizing the ferrous (Fe²⁺) iron in the heme group to the ferric (Fe³⁺) state. The resulting methemoglobin is incapable of binding oxygen, leading to clinical cyanosis (blue skin) and severe cellular hypoxia [2].



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Figure 2: Core chemical reactivity pathways and in vivo methemoglobinemia toxicity mechanism.

Quantitative Toxicity Data

Data derived from OECD SIDS initial assessment profiles highlights the compound's moderate-to-high acute toxicity [2].

Table 2: Acute Toxicity Metrics (OECD SIDS)

Exposure Route	Test Species	Value (LD50 / LC50)	Hazard Classification
Oral	Rat (Male)	144 - 560 mg/kg bw	Toxic (Category 3)
Oral	Rat (Female)	263 - 560 mg/kg bw	Toxic (Category 3)
Dermal	Rabbit	355 - 400 mg/kg bw	Toxic (Category 3)
Inhalation	Rat	3200 mg/m ³ (495 ppm)	Harmful (Category 4)

Laboratory Safety & Handling Protocol

Due to its ability to rapidly absorb through intact skin and induce methemoglobinemia, handling CAS 88-73-3 requires strict administrative and engineering controls [3].

- **Engineering Controls:** All manipulations must be performed in a Class II biological safety cabinet or a certified chemical fume hood to prevent inhalation of vapors or dust.
- **PPE Requirements:** Personnel must wear double nitrile gloves (changed immediately upon suspected contamination), a chemically resistant lab coat, and full-seal safety goggles.
- **Decontamination (Self-Validating):** Spills must be neutralized with a combustible solvent and absorbed using inert diatomaceous earth. Validation: The area is deemed decontaminated only when a secondary wipe-test shows no yellow residue, confirming the physical removal of the chemical.

- **Emergency Response:** In the event of dermal exposure, immediately flush with copious amounts of water for 15 minutes. If cyanosis (blue lips/nail beds) is observed, administer 100% oxygen and seek immediate medical intervention (Methylene blue is the standard clinical antidote for methemoglobinemia).

References

- OECD SIDS. "1-CHLORO-2-NITROBENZENE Initial Assessment Profile". UNEP Publications.[\[Link\]](#)
- PubChem. "1-Chloro-2-nitrobenzene | C₆H₄ClNO₂ | CID 6945". National Center for Biotechnology Information.[\[Link\]](#)
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